

Spectroscopic Analysis of 2-(Aminomethyl)-5-methylthiazole: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: **2-(Aminomethyl)-5-methylthiazole**

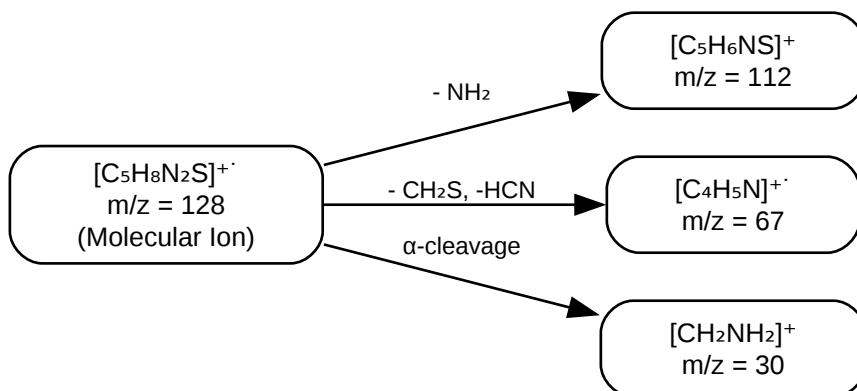
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This technical guide provides an in-depth exploration of the spectroscopic characterization of **2-(Aminomethyl)-5-methylthiazole**, a key heterocyclic compound with applications in medicinal chemistry and drug development. The structural elucidation of this molecule is paramount for ensuring its purity, confirming its identity, and understanding its chemical behavior. This document offers a detailed analysis of its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, grounded in established scientific principles and field-proven insights.

Molecular Structure and Importance

2-(Aminomethyl)-5-methylthiazole is a derivative of thiazole, a five-membered heterocyclic ring containing both sulfur and nitrogen. The presence of an aminomethyl group at the 2-position and a methyl group at the 5-position imparts specific chemical properties that are crucial for its function as a synthetic building block. Accurate spectroscopic analysis is the cornerstone of its quality control and is essential for its application in complex multi-step syntheses.

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- To cite this document: BenchChem. [Spectroscopic Analysis of 2-(Aminomethyl)-5-methylthiazole: A Technical Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b2847635#spectroscopic-analysis-of-2-aminomethyl-5-methylthiazole-nmr-ir-mass-spec>

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